

Safeguarding Your Research: A Comprehensive Guide to Handling 3-Iodo-1-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Iodo-1-propanol*

Cat. No.: B1294970

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **3-Iodo-1-propanol**, a versatile building block in organic synthesis. Adherence to these procedures is critical for minimizing risks and ensuring the integrity of your research.

Physicochemical and Hazard Profile

Understanding the properties of **3-Iodo-1-propanol** is the first step in safe handling. Key quantitative data is summarized below for quick reference.

Property	Value
Molecular Formula	C ₃ H ₇ IO
Molecular Weight	185.99 g/mol [1] [2] [3] [4]
Density	1.942 g/mL at 25 °C [2] [5]
Boiling Point	115 °C at 38 mmHg [1] [2]
Flash Point	>110 °C (>230 °F) - closed cup [5]
Storage Temperature	2-8°C [2] [5]

Hazard Summary: **3-Iodo-1-propanol** is classified as harmful if swallowed, in contact with skin, or if inhaled.^[3] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.^[3]

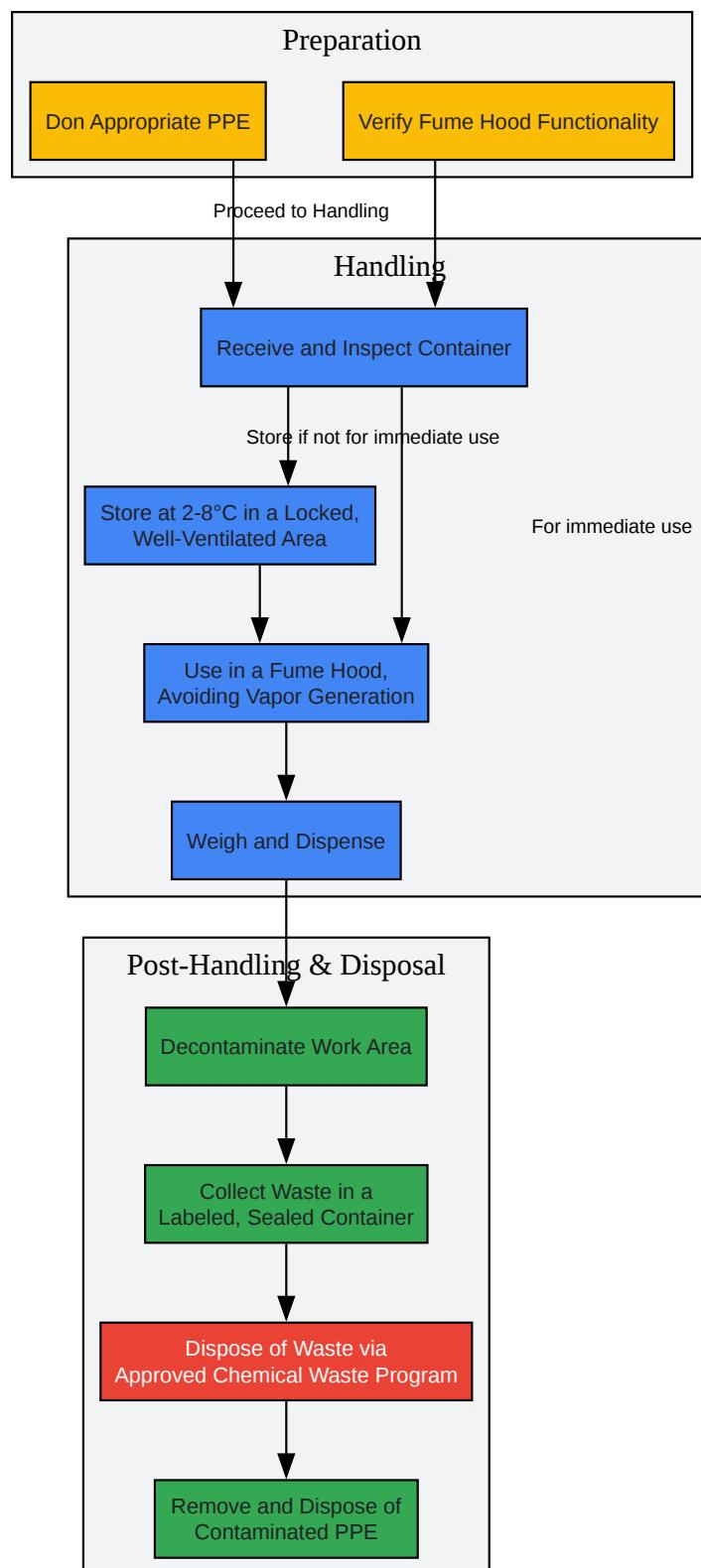
Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling **3-Iodo-1-propanol**. The following table outlines the required PPE.

Body Part	Required PPE
Eyes/Face	Wear chemical safety goggles and a face shield.
Skin	Wear suitable protective clothing and chemical-resistant gloves (e.g., nitrile rubber). ^[5] Immediately change contaminated clothing.
Respiratory	Use a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK) when working in a well-ventilated area or under a fume hood. If vapors or aerosols are generated, a respirator is required.

Operational and Disposal Plan: A Step-by-Step Workflow

To ensure a safe and compliant workflow, from receiving the chemical to its ultimate disposal, the following procedural steps must be followed.

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Caption: Workflow for the safe handling and disposal of **3-Iodo-1-propanol**.

Procedural Steps:

- Preparation:
 - Before handling, all personnel must don the appropriate PPE as specified in the table above.
 - Ensure that the chemical fume hood is functioning correctly.
- Handling:
 - Upon receipt, visually inspect the container for any signs of damage or leaks.
 - Store the chemical in a tightly closed container in a well-ventilated, designated, and locked area at 2-8°C.[2]
 - All handling, including weighing and dispensing, must be conducted within a certified chemical fume hood to minimize inhalation exposure.
 - Avoid the generation of vapors and aerosols.
 - Do not eat, drink, or smoke when using this product.
- Spill Management:
 - In the event of a spill, evacuate the area.
 - For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material and place it in a sealed container for disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.
- Disposal:
 - All waste materials, including empty containers and contaminated PPE, must be disposed of in accordance with local, state, and federal regulations.

- Do not mix **3-Iodo-1-propanol** waste with other chemical waste streams.
- Handle uncleaned containers as you would the product itself.

By implementing these safety protocols, you can significantly mitigate the risks associated with handling **3-Iodo-1-propanol**, fostering a secure and productive research environment.

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Phone: (601) 213-4426
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